

Molecular weight of deuterated 3-(4-Chlorophenyl)glutaric acid

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)glutaric Acid-d4

CAS No.: 1189874-68-7

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An In-depth Technical Guide to the Molecular Weight of Deuterated 3-(4-Chlorophenyl)glutaric Acid

Abstract

Isotopic labeling is a cornerstone technique in modern analytical chemistry, enabling significant advancements in quantitative accuracy and the study of metabolic pathways. Deuterium (^2H or D), a stable, heavier isotope of hydrogen, is frequently used to create internal standards for mass spectrometry. This guide provides a detailed technical examination of 3-(4-Chlorophenyl)glutaric acid, focusing on the principles of its deuteration and the resulting changes in molecular weight. We will explore the structural basis for deuterium exchange, provide a methodology for calculating the molecular weight of its deuterated isotopologues, and outline a representative experimental protocol. This document is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds in their analytical workflows.

Introduction to 3-(4-Chlorophenyl)glutaric Acid and Isotopic Labeling

3-(4-Chlorophenyl)glutaric acid (CAS 35271-74-0) is a dicarboxylic acid with the molecular formula $C_{11}H_{11}ClO_4$.^{[1][2][3]} Its standard molecular weight is 242.66 g/mol.^{[1][2][4][5]} In many advanced analytical applications, particularly in pharmacokinetic and metabolic studies, it is crucial to use an internal standard for precise quantification.^{[6][7]}

Deuterated molecules, where one or more protium atoms (1H) are replaced by deuterium (2H), serve as ideal internal standards.^[8] Protium consists of one proton, while deuterium contains one proton and one neutron, making it approximately twice as heavy.^{[9][10][11]} This mass difference allows a mass spectrometer to distinguish between the analyte and the internal standard, even though they exhibit nearly identical chemical properties and chromatographic behavior.^[6]

Molecular Structure and Sites of Deuteration

The structure of 3-(4-Chlorophenyl)glutaric acid contains several types of hydrogen atoms. However, not all are readily exchangeable. The molecule possesses:

- Aromatic protons on the chlorophenyl ring.
- Aliphatic protons on the glutaric acid backbone.
- Two acidic protons on the carboxylic acid functional groups ($-COOH$).

Under typical laboratory conditions for deuterium exchange, the most labile protons are those attached to heteroatoms. For 3-(4-Chlorophenyl)glutaric acid, the two carboxylic acid hydrogens are highly acidic and therefore easily exchanged with deuterium from a suitable source.^{[12][13]} The C-H bonds on the aromatic ring and aliphatic chain are significantly more stable and do not typically exchange without specific, often harsh, catalytic conditions.^[14]

Therefore, the most common deuterated form of this molecule is the di-deuterated isotopologue, where both carboxylic acid protons have been replaced by deuterium atoms.

Caption: Structure of 3-(4-Chlorophenyl)glutaric acid highlighting the two readily exchangeable carboxylic acid protons (in red).

Molecular Weight Calculations

The calculation of the molecular weight for the deuterated species is a straightforward process of summing the masses of the constituent atoms. The key is to substitute the mass of protium (^1H) with that of deuterium (^2H) for the exchanged positions.

Atomic Masses Used:

- Carbon (C): 12.011 amu
- Hydrogen (^1H , Protium): 1.008 amu[15]
- Deuterium (^2H , D): 2.014 amu[11][15]
- Chlorine (Cl): 35.453 amu
- Oxygen (O): 15.999 amu

A. Non-Deuterated (Per-protio) Form: $\text{C}_{11}\text{H}_{11}\text{ClO}_4$

- $(11 \times 12.011) + (11 \times 1.008) + (1 \times 35.453) + (4 \times 15.999) = 242.66 \text{ g/mol}$ [3][16]

B. Di-deuterated (d2) Form: $\text{C}_{11}\text{H}_9\text{D}_2\text{ClO}_4$ For this calculation, we remove the mass of two protium atoms and add the mass of two deuterium atoms.

- Mass of per-protio molecule: 242.66 g/mol
- Subtract mass of 2 H: $-(2 \times 1.008) = -2.016$
- Add mass of 2 D: $+(2 \times 2.014) = +4.028$
- Calculation: $242.66 - 2.016 + 4.028 = 244.672 \text{ g/mol}$

This mass shift of approximately +2 Da is easily resolved by modern mass spectrometers.

Summary of Molecular Weights

Compound Name	Isotopologue	Formula	Molecular Weight (g/mol)	Mass Increase (Da)
3-(4-Chlorophenyl)glutaric Acid	Per-protio (d0)	C ₁₁ H ₁₁ ClO ₄	242.66	0
3-(4-Chlorophenyl)glutaric Acid-d2	Di-deuterated	C ₁₁ H ₉ D ₂ ClO ₄	244.67	+2.012

Experimental Protocol for Deuterium Exchange

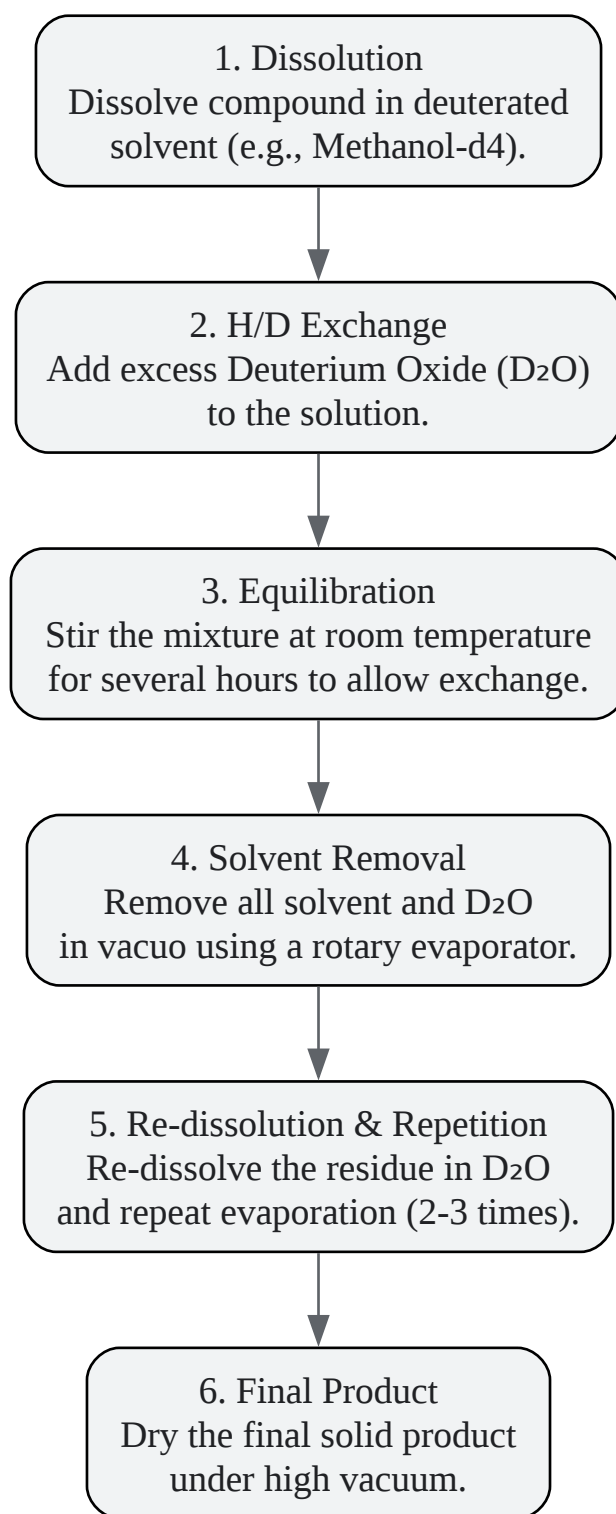
The following is a generalized, illustrative protocol for the deuterium exchange of the carboxylic acid protons.

Objective: To replace the two acidic protons of 3-(4-Chlorophenyl)glutaric acid with deuterium.

Materials:

- 3-(4-Chlorophenyl)glutaric acid
- Deuterium oxide (D₂O, 99.8%+)
- Methanol-d₄ (CD₃OD) or other suitable deuterated solvent
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Rotary evaporator

Workflow Diagram:



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Caption: General workflow for deuterium exchange of carboxylic acid protons.

Methodology:

- **Dissolution:** Dissolve a known quantity of 3-(4-Chlorophenyl)glutaric acid in a minimal amount of a deuterated solvent like Methanol-d₄.
- **Exchange:** Add a significant excess (e.g., 10-20 equivalents) of deuterium oxide (D₂O). The D₂O serves as the deuterium source.[\[14\]](#)[\[17\]](#)
- **Equilibration:** Stir the solution at ambient temperature for 2-4 hours. During this time, the acidic protons will exchange with the deuterium from the D₂O.
- **Solvent Removal:** Remove the solvent and excess D₂O under reduced pressure using a rotary evaporator.
- **Iterate for Purity:** To maximize the isotopic purity, this process should be repeated. Re-dissolve the resulting solid in a fresh portion of D₂O and evaporate again. Performing this cycle 2-3 times typically drives the exchange to >98% completion.
- **Drying:** After the final evaporation, dry the resulting deuterated product under high vacuum to remove any residual D₂O.
- **Verification:** The final product's identity and isotopic enrichment should be confirmed via mass spectrometry (verifying the mass shift) and NMR spectroscopy.

Conclusion: The Role in Analytical Science

The ability to precisely calculate and synthesize deuterated 3-(4-Chlorophenyl)glutaric acid is critical for its application as an internal standard in quantitative LC-MS analysis.[\[6\]](#)[\[8\]](#) By understanding the principles of isotopic exchange and the resulting mass shift, researchers can ensure the highest level of data integrity in bioanalytical, pharmaceutical, and metabolic research. The di-deuterated form (C₁₁H₉D₂ClO₄), with a molecular weight of approximately 244.67 g/mol, is the most practical and widely applicable isotopologue for these purposes.

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